

# IWP-12: A Technical Guide to a Potent Inhibitor of Wnt Signaling

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## Compound of Interest

Compound Name: IWP-12

Cat. No.: B15541892

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## Abstract

**IWP-12** is a well-characterized small molecule inhibitor of the Wnt/ $\beta$ -catenin signaling pathway. It exerts its inhibitory effect by targeting Porcupine (PORCN), a membrane-bound O-acyltransferase crucial for the palmitoylation and subsequent secretion of Wnt ligands. This targeted action makes **IWP-12** a valuable tool for investigating the multifaceted roles of Wnt signaling in various biological processes, including embryonic development, tissue regeneration, and tumorigenesis. This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **IWP-12**, with a focus on detailed experimental protocols and data presentation for researchers in the field.

## Chemical Structure and Properties

**IWP-12**, with the IUPAC name N-(6-Methyl-2-benzothiazolyl)-2-[(3,4,6,7-tetrahydro-3,6-dimethyl-4-oxothieno[3,2-d]pyrimidin-2-yl)thio]acetamide, is a synthetic compound with a molecular formula of  $C_{18}H_{18}N_4O_2S_3$  and a molecular weight of 418.56 g/mol .<sup>[1][2]</sup> Its chemical identifiers and key physicochemical properties are summarized in the tables below.

## Table 1: Chemical Identifiers of IWP-12

Identifier	Value
IUPAC Name	N-(6-Methyl-2-benzothiazolyl)-2-[(3,4,6,7-tetrahydro-3,6-dimethyl-4-oxothieno[3,2-d]pyrimidin-2-yl)thio]acetamide[3]
CAS Number	688353-45-9[1][2]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> N <sub>4</sub> O <sub>2</sub> S <sub>3</sub> [1][2]
Molecular Weight	418.56 g/mol [1]
SMILES	<chem>CC1CC2=C(S1)C(=O)N(C(=N2)SCC(=O)NC3=NC4=C(S3)C=C(C=C4)C)C</chem>
InChI Key	RBFDSEBJDWZOTGR-UHFFFAOYSA-N

**Table 2: Physicochemical Properties of IWP-12**

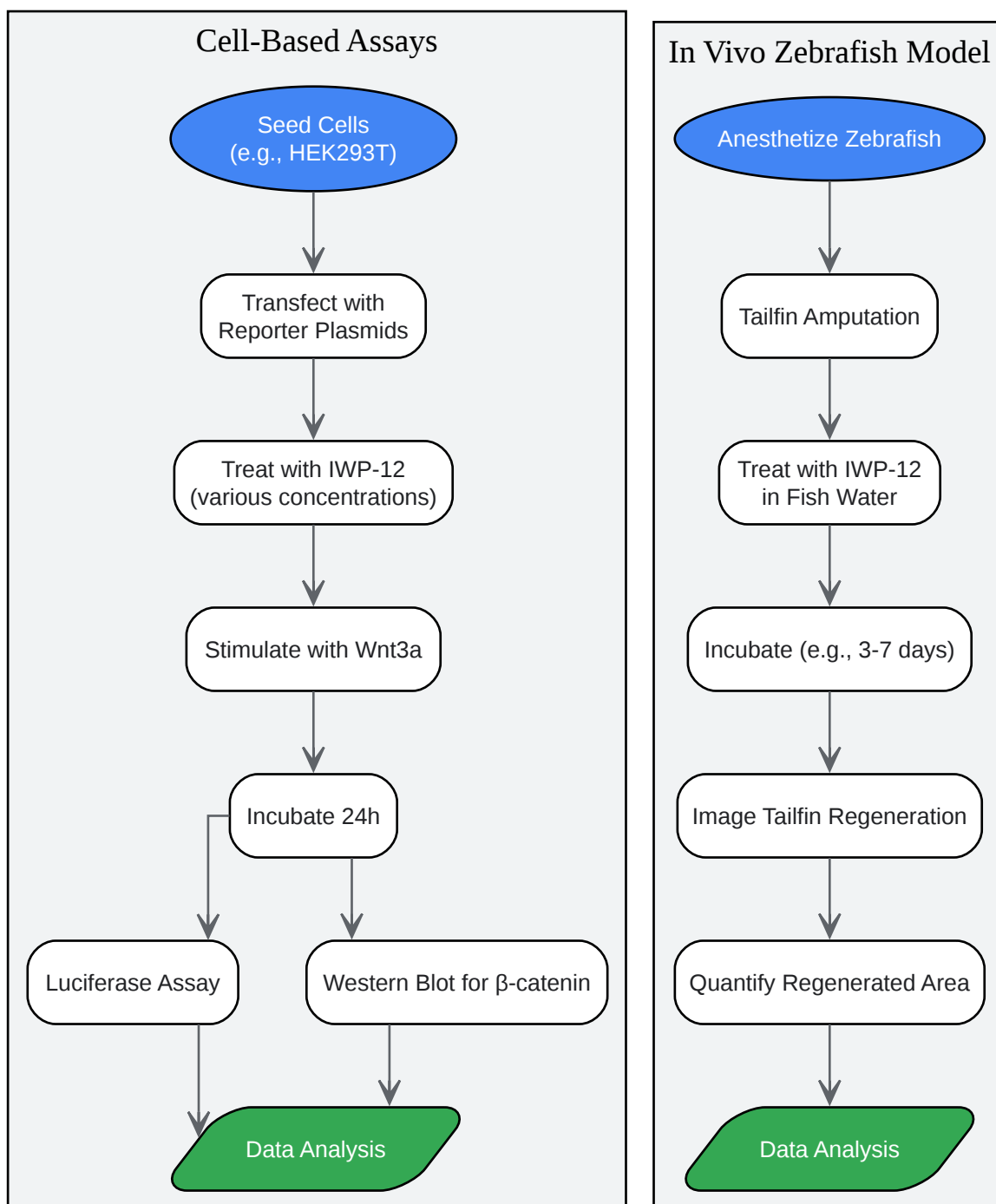
Property	Value
Appearance	White to off-white solid[1]
Purity	≥98% (HPLC)[3]
Solubility	Soluble in DMSO (up to 100 mM)[4]
Storage (Solid)	Store at -20°C for up to 3 years[1]
Storage (in DMSO)	Store at -80°C for up to 6 months; -20°C for up to 1 month[1][5]
Stability	Stable for at least 4 years when stored correctly[2]

## Mechanism of Action: Inhibition of Porcupine (PORCN)

**IWP-12** is a potent and specific inhibitor of Porcupine (PORCN), a key enzyme in the Wnt signaling pathway. PORCN is a membrane-bound O-acyltransferase that resides in the endoplasmic reticulum and is responsible for the palmitoylation of Wnt ligands. This post-

translational modification is essential for the proper folding, secretion, and subsequent biological activity of Wnt proteins.

By binding to and inhibiting PORCN, **IWP-12** prevents the attachment of palmitoleoyl groups to Wnt ligands. This disruption in Wnt processing leads to the retention of Wnt proteins within the cell, thereby blocking their secretion and preventing the activation of both the canonical ( $\beta$ -catenin-dependent) and non-canonical Wnt signaling pathways in an autocrine and paracrine manner. **IWP-12** has been shown to inhibit cell-autonomous Wnt signaling with a half-maximal inhibitory concentration (IC<sub>50</sub>) of 15 nM.[\[1\]](#)[\[6\]](#)



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